

# 2-Fluoro-6-nitroanisole molecular weight and formula

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## Compound of Interest

Compound Name: 2-Fluoro-6-nitroanisole

Cat. No.: B128867

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## An In-depth Technical Guide to 2-Fluoro-6-nitroanisole

This guide provides core technical specifications for **2-Fluoro-6-nitroanisole**, a substituted aromatic compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

## Core Chemical Properties

**2-Fluoro-6-nitroanisole**, with the CAS Number 484-94-6, is a nitroanisole compound.<sup>[1][2][3]</sup> Its structure is characterized by a benzene ring substituted with a methoxy group (-OCH<sub>3</sub>), a nitro group (-NO<sub>2</sub>), and a fluorine atom.<sup>[3]</sup> This arrangement of functional groups makes it a useful intermediate in various chemical syntheses.<sup>[2][4]</sup>

The key quantitative data for **2-Fluoro-6-nitroanisole** is summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FNO <sub>3</sub>	<sup>[1][2]</sup>
Molecular Weight	171.126 g/mol	<sup>[1][2]</sup>
Accurate Mass	171.033 u	<sup>[1]</sup>
Appearance	Yellow crystalline solid	<sup>[4]</sup>
Purity	> 97%	<sup>[2]</sup>

Note: One source presented a molecular formula of  $C_8H_7FNO_3$  and a molecular weight of 187.15 g/mol, which is inconsistent with other chemical data suppliers.[4]

## Experimental Protocols and Visualizations

Detailed experimental protocols and signaling pathway diagrams are not applicable to the fundamental properties of a chemical compound like **2-Fluoro-6-nitroanisole**. Such documentation is typically associated with biological processes or complex experimental procedures in which the compound might be used as a reagent or intermediate. Information regarding its application in specific syntheses can be found in relevant scientific literature and patents.

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## References

- 1. 2-Fluoro-6-nitroanisole | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. 484-94-6 | 2-Fluoro-6-nitroanisole - Aromsyn Co.,Ltd. [[aromsyn.com](https://www.aromsyn.com)]
- 3. 2-Fluoro-6-nitroanisole | 484-94-6 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 4. Buy 2-Fluoro-6-nitro Anisole CAS 484-94-6 at Best Price, High Purity Pharmaceutical Grade [[nbinnochem.com](https://www.nbinnochem.com)]
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